

# Essential Safety and Handling Guide for NP-252 (Pentaerythritol Monostearate)

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## Compound of Interest

Compound Name: NP-252

Cat. No.: B1679993

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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **NP-252**, identified as Pentaerythritol Monostearate (CAS No. 78-23-9). The information herein is intended to supplement, not replace, your institution's established safety procedures and a thorough review of the full Safety Data Sheet (SDS).

## Summary of Key Safety Data

The following table summarizes the available quantitative data for Pentaerythritol Monostearate. It is important to note that while specific occupational exposure limits for Pentaerythritol Monostearate have not been established by major regulatory bodies, limits for the base compound, Pentaerythritol, are provided for reference and conservative handling.

Property	Value	Source
Chemical Name	Pentaerythritol Monostearate	-
CAS Number	78-23-9	[1]
Molecular Formula	C23H46O5	[1]
Molecular Weight	402.61 g/mol	[2]
Appearance	White powder	[1]
Melting Point	≥ 48 °C	[1]
Boiling Point	517.5 °C at 760 mmHg	[1]
Flash Point	162.1 °C	[1]
Density	0.995 g/cm <sup>3</sup>	[1]
Occupational Exposure Limits (Pentaerythritol Monostearate)	Not Available	[3]
OSHA PEL (for Pentaerythritol)	TWA 15 mg/m <sup>3</sup> (total dust), TWA 5 mg/m <sup>3</sup> (respirable fraction)	[4]
NIOSH REL (for Pentaerythritol)	TWA 10 mg/m <sup>3</sup> (total dust), TWA 5 mg/m <sup>3</sup> (respirable fraction)	[4]

## Experimental Protocols

Detailed experimental protocols for specific applications of Pentaerythritol Monostearate are not available in the provided safety and regulatory documentation. Researchers should develop and validate their own protocols based on the specific requirements of their experiments, incorporating the safety and handling procedures outlined in this guide. For the synthesis of related compounds, such as Pentaerythritol Tetrastearate, general laboratory procedures involve the esterification of pentaerythritol with stearic acid at elevated temperatures, often with the use of a catalyst and under vacuum to remove water.[5]

## Safe Handling and Disposal Protocol

### 1. Engineering Controls:

- Work in a well-ventilated area.[\[3\]](#)
- Use a chemical fume hood if there is a risk of dust or aerosol generation.[\[3\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[\[3\]](#)
- Hand Protection: Wear impervious chemical-resistant gloves.[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate or if dust is generated, use a NIOSH-approved respirator.[\[3\]](#)

### 3. Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Avoid breathing dust or vapors.[\[3\]](#)
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

### 4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Store away from incompatible materials.[\[3\]](#)

### 5. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[3\]](#)

- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[3\]](#)

#### 6. Spill and Disposal Procedures:

- Spill: Ventilate the area of the spill. Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.
- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow the material to enter drains or watercourses.

## NP-252 (Pentaerythritol Monostearate) Handling Workflow



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Caption: Workflow for the safe handling of **NP-252**.

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## References

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